

Essential Safety and Operational Guide for Handling [Leu144,Arg147]-PLP (139-151)

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Compound of Interest

Compound Name: [Leu144,Arg147]-PLP (139-151)

Cat. No.: B12360021

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This guide provides immediate and essential safety, handling, and disposal information for laboratory personnel working with the research-grade peptide **[Leu144,Arg147]-PLP (139-151)**. While this peptide is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to ensure personnel safety and maintain experimental integrity.^[1]

For research use only. Not for human or veterinary diagnostic or therapeutic use.^{[1][2]}

Personal Protective Equipment (PPE) and Engineering Controls

The primary defense against accidental exposure is the consistent use of appropriate PPE. The following table summarizes the recommended equipment for handling **[Leu144,Arg147]-PLP (139-151)**.

PPE Category	Item	Specifications & Rationale
Eye Protection	Safety Goggles	Protects against accidental splashes when reconstituting the lyophilized powder or handling solutions.[3][4]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are standard for preventing skin contact.[3][4] Change gloves immediately if they become contaminated.[3]
Body Protection	Lab Coat	A standard lab coat is necessary to protect clothing and skin from potential spills. [3][4]
Respiratory Protection	Fume Hood or Respirator	Recommended when weighing or handling the lyophilized powder to avoid inhalation, as fine powders can easily become airborne.[3][5]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical for maintaining the peptide's stability and ensuring the safety of laboratory personnel.[6]

Step-by-Step Handling Procedure:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[3] Designate and prepare a clean, uncluttered work area.[3]
- Acclimatization: Before opening, allow the sealed container of the lyophilized peptide to reach room temperature to prevent moisture absorption.[7]
- Personal Protective Equipment: Don all required PPE as outlined in the table above.[8]
- Weighing and Reconstitution:

- Handle the lyophilized powder in a fume hood or a well-ventilated area to minimize inhalation risk.[3][5]
- When reconstituting, add the appropriate solvent slowly to the vial.[8] Cap the vial securely before mixing.
- Clean-up: After handling, wipe down all surfaces and equipment with a suitable cleaning agent.[6] Dispose of all contaminated consumables as outlined in the disposal plan.

Storage Protocols:

- Lyophilized Peptide: For long-term stability, store the lyophilized peptide at -20°C or -80°C in a tightly sealed container, protected from light.[2][6][9]
- Peptide in Solution: For short-term use, solutions can be stored at 4°C for 1-2 weeks.[7] For longer-term storage, create single-use aliquots to avoid repeated freeze-thaw cycles and store at -20°C or below.[6][7]

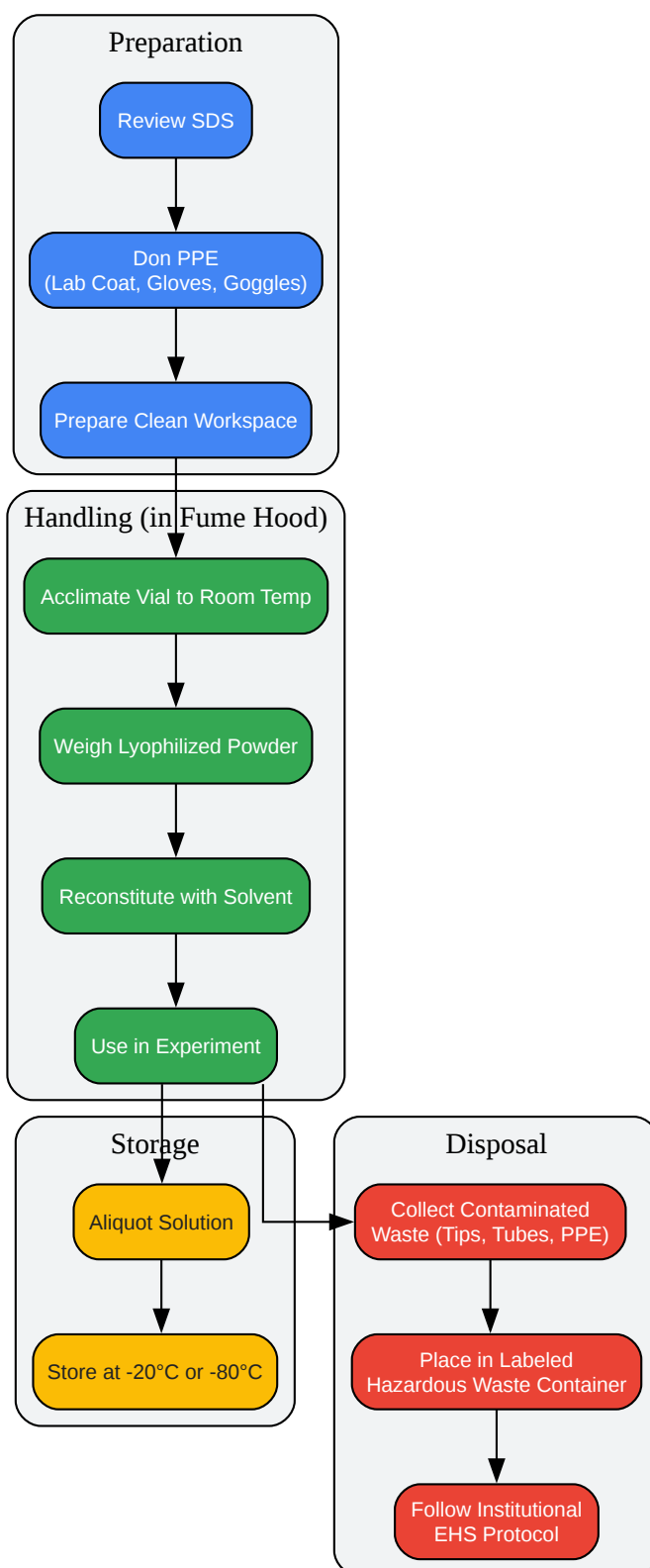
Disposal Plan

All materials that have come into contact with **[Leu144,Arg147]-PLP (139-151)** should be treated as laboratory chemical waste.[6] Never dispose of peptide waste in the regular trash or down the sink.[3][6]

Step-by-Step Disposal Procedure:

- Waste Segregation: Collect all waste materials, including used vials, contaminated PPE, and unused solutions, in a designated and clearly labeled hazardous waste container.[3][10]
- Container Sealing: Ensure the waste container is securely sealed to prevent leaks.[8]
- Institutional Protocols: Follow your institution's Environmental Health and Safety (EHS) guidelines for the final disposal of chemical waste.[3]

Experimental Workflow and Safety Protocol



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